

An In-depth Technical Guide to Lead(II) Carbonate (PbCO₃)

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Compound of Interest

Compound Name: Lead carbonate

Cat. No.: B147948

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of lead(II) carbonate (PbCO₃), including detailed experimental protocols for its synthesis and analysis. The information is intended for use by researchers, scientists, and professionals in drug development and related fields who require a thorough understanding of this inorganic compound.

Core Chemical and Physical Properties

Lead(II) carbonate, with the chemical formula PbCO₃, is an inorganic compound that occurs naturally as the mineral cerussite.^[1] It is a white, crystalline solid that is notable for its high density and insolubility in water.^{[2][3]}

Physical Properties

Lead(II) carbonate is a colorless and odorless crystalline solid.^[4] It is practically insoluble in water, with a solubility of 0.00011 g per 100 mL at 20°C.^[1] Key physical properties are summarized in Table 1.

Chemical Properties

Lead(II) carbonate is a stable compound but decomposes upon heating to lead(II) oxide and carbon dioxide at approximately 315°C.^{[1][5]} It is insoluble in water and alcohol but will dissolve

in acids and alkalis.^[6] Like other carbonates, it reacts with acids to produce a lead salt, water, and carbon dioxide.

Data Presentation

The quantitative data for lead(II) carbonate are summarized in the following tables for ease of reference and comparison.

Table 1: Physical and Chemical Properties of Lead(II) Carbonate

Property	Value	Reference
Chemical Formula	PbCO ₃	[1]
Molar Mass	267.21 g/mol	[1]
Appearance	White crystalline powder	[2]
Density	6.60 g/cm ³	[6]
Melting Point	315 °C (decomposes)	[1]
Solubility in Water	0.00011 g / 100 mL (20 °C)	[1]
Solubility Product (K _{sp})	1.46 × 10 ⁻¹³	[6]
Crystal Structure	Orthorhombic	[7]
CAS Number	598-63-0	[8]
EC Number	209-944-4	[5]

Table 2: Thermodynamic Properties of Lead(II) Carbonate at 298.15 K

Property	Value	Reference
Standard Molar Enthalpy of Formation (Δ_fH°)	-699.6 kJ/mol	[8]
Standard Molar Gibbs Free Energy of Formation (Δ_fG°)	-625.9 kJ/mol	[8]
Standard Molar Entropy (S°)	131 J/(mol·K)	[8]
Molar Heat Capacity at Constant Pressure (C_p)	87.4 J/(mol·K)	[8]

Table 3: Crystallographic Data for Lead(II) Carbonate (Cerussite)

Parameter	Value	Reference
Crystal System	Orthorhombic	[7]
Space Group	Pmcn	[5]
Lattice Constants	$a = 5.179 \text{ \AA}$, $b = 8.492 \text{ \AA}$, $c = 6.141 \text{ \AA}$	[5]
Formula Units (Z)	4	[5]

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and characterization of lead(II) carbonate.

Synthesis of Lead(II) Carbonate via Precipitation

This protocol describes the synthesis of lead(II) carbonate by the reaction of a soluble lead salt with a soluble carbonate salt.[2]

Materials:

- Lead(II) nitrate ($\text{Pb}(\text{NO}_3)_2$)

- Sodium carbonate (Na_2CO_3)
- Deionized water
- Beakers
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel and flask)
- Filter paper
- Drying oven

Procedure:

- Prepare Reactant Solutions:
 - Prepare a 0.2 M solution of lead(II) nitrate by dissolving the appropriate amount of $\text{Pb}(\text{NO}_3)_2$ in deionized water.
 - Prepare a 0.2 M solution of sodium carbonate by dissolving the appropriate amount of Na_2CO_3 in deionized water.
- Precipitation:
 - Slowly add the sodium carbonate solution to the lead(II) nitrate solution while stirring continuously.
 - A white precipitate of lead(II) carbonate will form immediately.
- Isolation and Purification:
 - Continue stirring for 10-15 minutes to ensure complete precipitation.
 - Filter the precipitate using a Büchner funnel and filter paper.
 - Wash the precipitate with several portions of deionized water to remove any soluble impurities.

- Dry the collected lead(II) carbonate in an oven at a temperature below 100°C to avoid decomposition.

Characterization by X-ray Diffraction (XRD)

This protocol outlines the procedure for analyzing the crystal structure of the synthesized lead(II) carbonate using powder X-ray diffraction.[9]

Instrumentation:

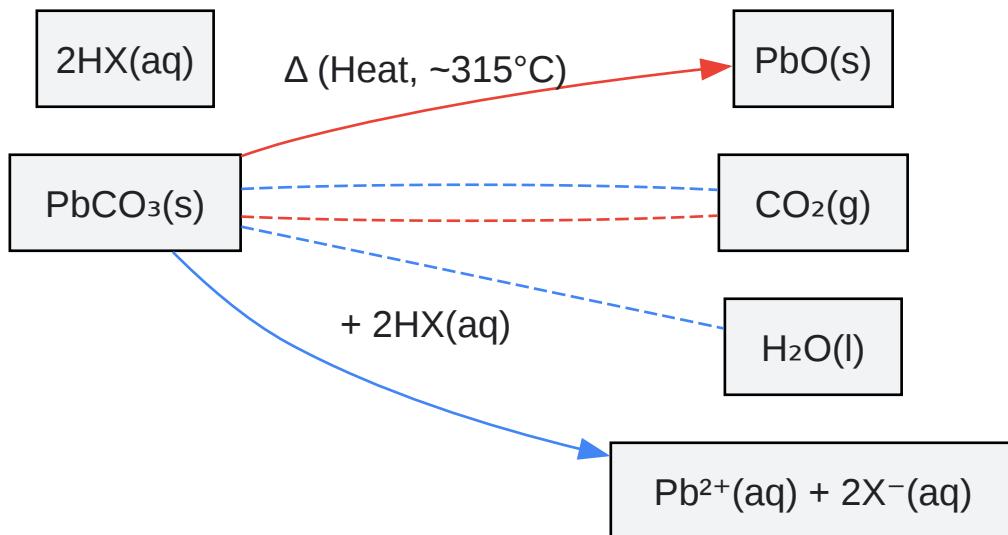
- Powder X-ray diffractometer with Cu K α radiation ($\lambda = 1.54060 \text{ \AA}$)
- Sample holder
- Mortar and pestle

Procedure:

- Sample Preparation:
 - Grind a small amount of the dried lead(II) carbonate powder using a mortar and pestle to ensure a fine, homogeneous powder.
 - Mount the powdered sample onto the sample holder.
- Data Collection:
 - Place the sample holder into the X-ray diffractometer.
 - Set the instrument to scan over a 2 θ range appropriate for lead(II) carbonate (e.g., 10-80 degrees).
 - Collect the diffraction pattern.
- Data Analysis:
 - Compare the obtained diffraction pattern with a standard reference pattern for cerussite (JCPDS file No. 47-1734) to confirm the identity and purity of the synthesized product.[9]

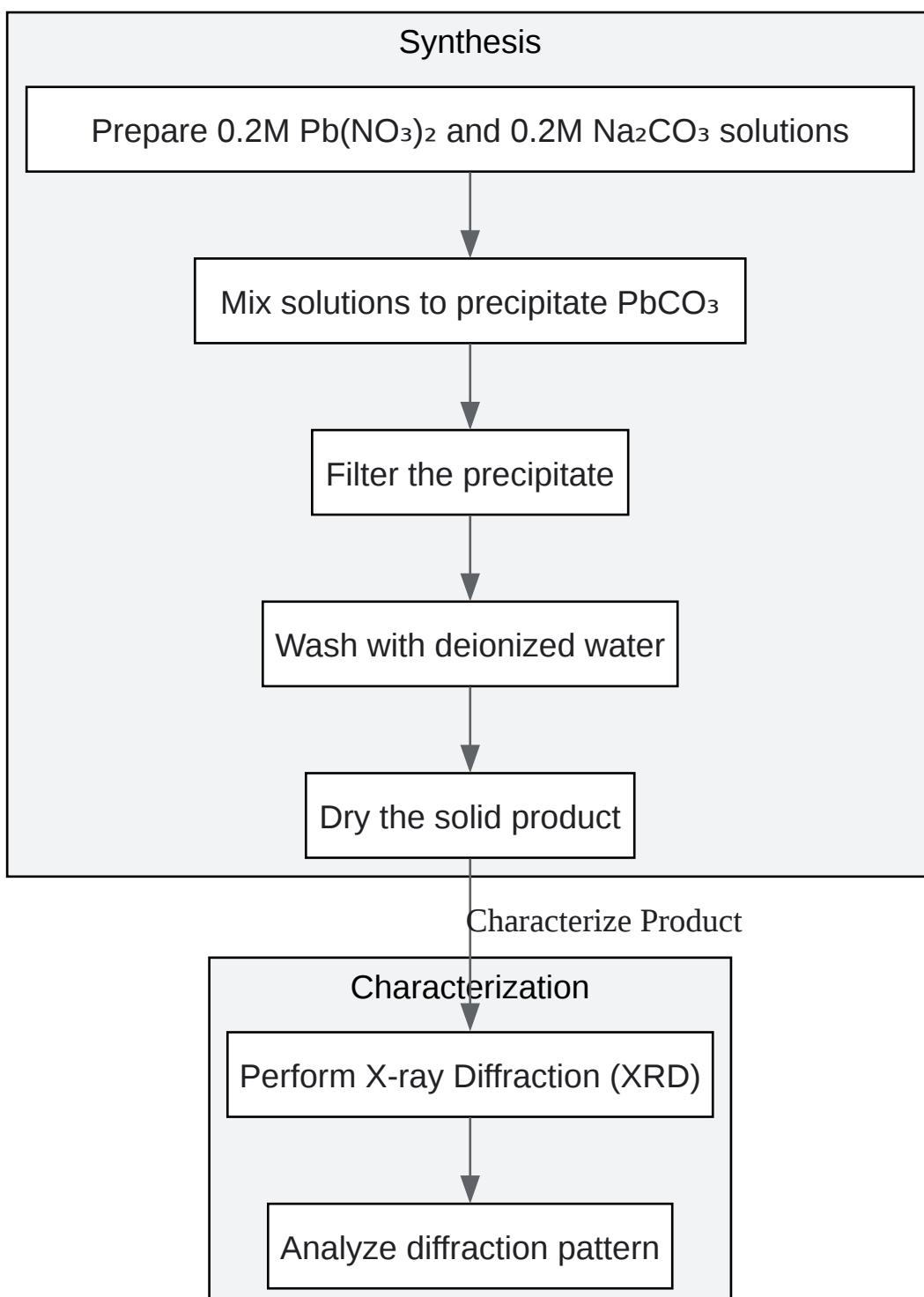
Visualizations

The following diagrams illustrate key aspects of the chemistry and experimental workflow of lead(II) carbonate.



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Caption: Chemical reactions of lead(II) carbonate.



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Caption: Experimental workflow for synthesis and characterization of PbCO_3 .

Caption: Simplified representation of the lead(II) carbonate crystal structure.

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